

An In-depth Technical Guide: 1-Chloro-4,5-dimethyl-2-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-4,5-dimethyl-2-nitrobenzene

Cat. No.: B1348779

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This technical guide provides a comprehensive overview of **1-Chloro-4,5-dimethyl-2-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's chemical identity, physicochemical properties, a representative synthesis protocol, and logical diagrams illustrating its characteristics and synthesis workflow.

Chemical Identity and Synonyms

The formal identification and alternative names for this compound are crucial for accurate database searches and literature review.

- IUPAC Name: The systematically generated and internationally recognized name for this compound is **1-chloro-4,5-dimethyl-2-nitrobenzene**.^[1]
- Synonyms: An alternative name used to identify this compound is 2-Chloro-4,5-dimethylnitrobenzene.^[1]

Physicochemical Properties

A summary of the key physicochemical data for **1-Chloro-4,5-dimethyl-2-nitrobenzene** is presented below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
CAS Number	52753-43-2	[1][2][3][4]
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][3][4][5]
Molecular Weight	185.61 g/mol	[1][2]
Exact Mass	185.0243562 Da	[1][2]
Melting Point	59 °C	[2]
Density	1.273±0.06 g/cm ³ (Predicted)	[2]
Topological Polar Surface Area	45.8 Å ²	[1][2]
XLogP3	3.1	[1][2]
Complexity	180	[1][2]

Representative Experimental Protocol: Synthesis

While a specific, detailed experimental protocol for the synthesis of **1-Chloro-4,5-dimethyl-2-nitrobenzene** is not readily available in the provided search results, a representative synthesis for a structurally similar isomer, 1-chloro-2,4-dimethyl-5-nitrobenzene, can be described. This procedure, involving a Sandmeyer reaction, illustrates a common pathway for introducing a chlorine atom onto a nitro-aromatic ring.

Objective: To synthesize 1-chloro-2,4-dimethyl-5-nitrobenzene from 2,4-dimethyl-5-nitroaniline.

Materials:

- 2,4-dimethyl-5-nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Cuprous Chloride (CuCl)
- Water (H₂O)

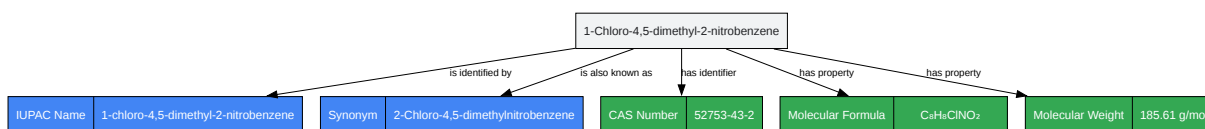
- Ethyl Acetate
- Potassium Carbonate (K_2CO_3)
- Brine
- Sodium Sulfate (Na_2SO_4)
- Silica Gel

Procedure:

- Diazotization: A solution of 2,4-dimethyl-5-nitroaniline (1.00 eq) in concentrated hydrochloric acid is prepared and cooled to 0°C in an ice bath.[6]
- A solution of sodium nitrite (1.00 eq) in water is added slowly to the cooled aniline solution while maintaining the temperature at 0°C.[6]
- The reaction mixture is stirred at 0°C for 1 hour to ensure the complete formation of the diazonium salt.[6]
- Sandmeyer Reaction: Cuprous chloride (1.60 eq) is then added to the reaction mixture at 0°C.[6]
- The mixture is allowed to warm to 20°C and stirred for 11 hours.[6]
- Work-up and Purification: Water is added to the reaction mixture, and the pH is adjusted to 7 with potassium carbonate.[6]
- The aqueous mixture is extracted three times with ethyl acetate.[6]
- The combined organic layers are washed with brine, dried over sodium sulfate, filtered, and concentrated under reduced pressure.[6]
- The resulting residue is purified by silica gel column chromatography (petroleum ether/ethyl acetate gradient) to yield the final product, 1-chloro-2,4-dimethyl-5-nitrobenzene, as a yellow solid.[6]

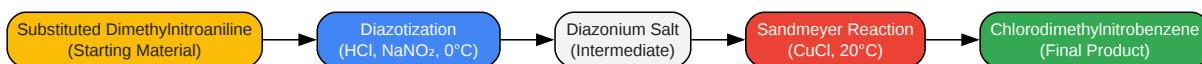
Visualizations

The following diagrams provide a visual representation of the compound's identity and a generalized synthesis workflow.



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Caption: Logical map of chemical identifiers for **1-Chloro-4,5-dimethyl-2-nitrobenzene**.



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Caption: General workflow for the synthesis of a chlorodimethylnitrobenzene via Sandmeyer reaction.

Applications and Safety Considerations

Chlorinated nitroaromatic compounds, such as **1-Chloro-4,5-dimethyl-2-nitrobenzene**, are primarily utilized as intermediates in the synthesis of more complex molecules, including dyes, pesticides, and pharmaceuticals.^[7] Their versatile chemical structure allows for further functionalization.

Safety: Data specific to **1-Chloro-4,5-dimethyl-2-nitrobenzene** is limited. However, related chloronitrobenzene compounds are known to be toxic. For instance, 1-chloro-4-nitrobenzene is toxic if swallowed, inhaled, or in contact with skin, and is suspected of causing genetic defects and cancer.^{[8][9]} It can also cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.^[7] Given the structural similarity, it is prudent to handle **1-Chloro-4,5-dimethyl-2-nitrobenzene** with extreme caution, using appropriate personal protective equipment (PPE) and working in a well-ventilated area.

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- To cite this document: BenchChem. [An In-depth Technical Guide: 1-Chloro-4,5-dimethyl-2-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348779#iupac-name-and-synonyms-for-1-chloro-4-5-dimethyl-2-nitrobenzene]

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